

physical and chemical properties of Isosalvipuberulin

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An In-depth Technical Guide to **Isosalvipuberulin** for Researchers and Drug Development Professionals

Introduction

Isosalvipuberulin is a naturally occurring diterpenoid that has been isolated from plant species of the Salvia genus. As a member of the diterpenoid class of compounds, **Isosalvipuberulin** holds potential for further investigation into its biological activities, drawing interest from researchers in medicinal chemistry, pharmacology, and drug development. Diterpenoids isolated from various Salvia species have demonstrated a broad spectrum of pharmacological properties, including anticancer activities.[1] This guide provides a comprehensive overview of the known physical and chemical properties of **Isosalvipuberulin**, along with detailed experimental protocols for its isolation and biological evaluation, and discusses its potential mechanisms of action.

Physical and Chemical Properties of Isosalvipuberulin

Isosalvipuberulin, also known as Isopuberulin, is a diterpenoid compound. The physical and chemical properties of **Isosalvipuberulin** are summarized in the table below.



Property	Value	Source
Molecular Formula	C20H14O5	PubChem
Molecular Weight	334.32 g/mol	ChemicalBook
CAS Number	115321-32-9	MedchemExpress
Appearance	Crystalline solid	Inferred from similar compounds
Solubility	Soluble in organic solvents like methanol, ethanol, and DMSO.	Inferred from general diterpenoid properties
Computed Properties		
XLogP3	2.7	_
Hydrogen Bond Donor Count	0	_
Hydrogen Bond Acceptor Count	5	
Rotatable Bond Count	1	_
Exact Mass	334.08412354 g/mol	_
Monoisotopic Mass	334.08412354 g/mol	_
Topological Polar Surface Area	65.7 Ų	_
Heavy Atom Count	25	_
Formal Charge	0	-
Complexity	678	_

Biological Activities

While specific biological activities of **Isosalvipuberulin** are not extensively documented in publicly available literature, the broader class of diterpenoids from Salvia species exhibits significant cytotoxic and anticancer properties.[2][3] Studies on abietane diterpenoids isolated from Salvia libanoticum have shown dose-dependent inhibitory effects against human colon cancer (HCT116) and breast cancer (MDA-MB-231) cell lines.[1] Another study on diterpenoids



from Salvia pachyphylla and Salvia clevelandii also reported cytotoxic activity against several human cancer cell lines.[4]

Given these precedents, it is plausible that **Isosalvipuberulin** may also possess anticancer properties. Further research is warranted to elucidate its specific biological functions and therapeutic potential.

Experimental Protocols Isolation and Purification of Diterpenoids from Salvia Species

The following is a general protocol for the extraction and purification of diterpenoids, including compounds like **Isosalvipuberulin**, from the aerial parts of Salvia plants. This protocol is based on established methodologies for diterpenoid isolation.[5][6][7]

Extraction:

- Air-dry and powder the aerial parts of the Salvia plant.
- Perform extraction with a high-concentration lower alcohol, such as methanol or ethanol, at room temperature. This can be done by maceration or Soxhlet extraction.
- Concentrate the resulting extract under reduced pressure to obtain a crude extract.

Solvent Partitioning:

- Suspend the crude extract in water and perform sequential liquid-liquid partitioning with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol.
- The diterpenoid-rich fraction is typically found in the less polar extracts, such as petroleum ether and ethyl acetate.

Chromatographic Purification:

Subject the diterpenoid-rich fraction to column chromatography using silica gel.



- Elute the column with a gradient of solvents, typically starting with a non-polar solvent like
 n-hexane and gradually increasing the polarity with ethyl acetate.
- Monitor the fractions using thin-layer chromatography (TLC).
- Combine fractions containing compounds with similar TLC profiles.
- Further purify the combined fractions using techniques such as preparative highperformance liquid chromatography (prep-HPLC) to isolate pure Isosalvipuberulin.[6]

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to measure the cytotoxic effects of natural products.[8][9]

· Cell Seeding:

- Seed cancer cells in a 96-well plate at a density of 5 x 103 to 1 x 104 cells per well.
- Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell attachment.

Treatment:

- Prepare a stock solution of **Isosalvipuberulin** in a suitable solvent (e.g., DMSO).
- Treat the cells with serial dilutions of Isosalvipuberulin for 24, 48, or 72 hours. Include a
 vehicle control (DMSO) and a positive control (e.g., a known cytotoxic drug).

MTT Addition:

- After the incubation period, add 20 μL of MTT solution (5 mg/mL in phosphate-buffered saline) to each well.
- Incubate the plate for an additional 4 hours at 37°C to allow for the formation of formazan crystals.



- Solubilization and Measurement:
 - Carefully remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

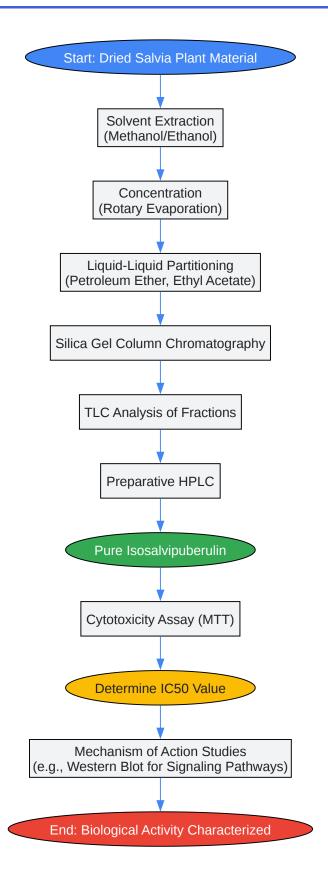
Signaling Pathways

The precise signaling pathways modulated by **Isosalvipuberulin** have not yet been elucidated. However, many natural products, including diterpenoids, exert their anticancer effects by modulating key signaling pathways involved in cell proliferation, apoptosis, and metastasis.[10] The Mitogen-Activated Protein Kinase (MAPK) signaling pathway is a common target for anticancer compounds.[11] The MAPK pathway, which includes ERK, JNK, and p38 kinases, plays a crucial role in regulating cell growth, differentiation, and survival.[12]

Further investigation using techniques such as Western blotting can determine if **Isosalvipuberulin** affects the phosphorylation status of key proteins in the MAPK and other relevant signaling pathways, such as the PI3K/Akt pathway.[13]

Mandatory Visualizations

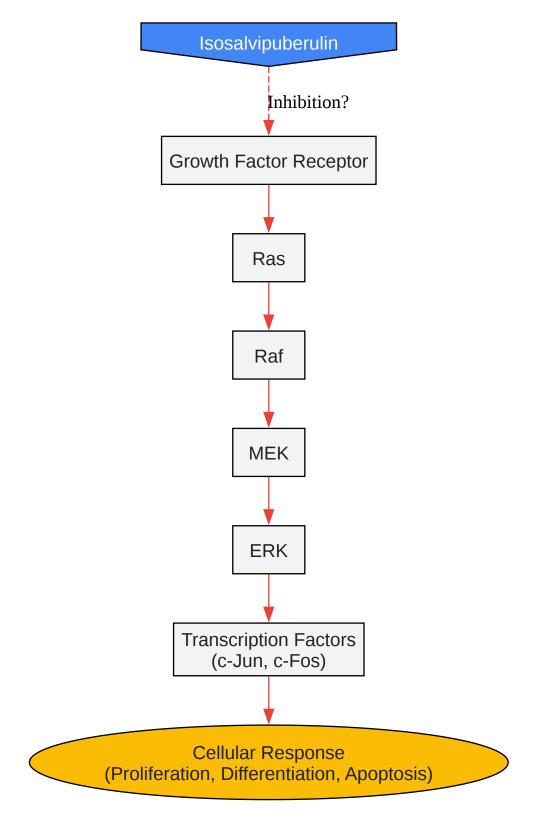




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Caption: Experimental workflow for the isolation and biological evaluation of Isosalvipuberulin.





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Caption: Hypothesized modulation of the MAPK signaling pathway by Isosalvipuberulin.



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